

In-Depth Technical Guide: α -D-Glucose-d12

Molecular Weight

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Compound of Interest

Compound Name: *alpha*-D-glucose-d12

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For researchers, scientists, and drug development professionals, a precise understanding of the molecular characteristics of isotopically labeled compounds is paramount. This guide provides a detailed analysis of the molecular weight of ***alpha*-D-glucose-d12**, a deuterated form of glucose, crucial for various research applications, including metabolic studies and drug development.

Core Data Presentation

A clear comparison of the molecular weights of *alpha*-D-glucose and its deuterated analogue, ***alpha*-D-glucose-d12**, is essential for accurate experimental design and data interpretation. The following table summarizes the key quantitative data.

Compound	Chemical Formula	Molecular Weight (g/mol)
alpha-D-Glucose	C ₆ H ₁₂ O ₆	180.156
alpha-D-Glucose-d12	C ₆ D ₁₂ O ₆	192.228

Calculation of Molecular Weight

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. The chemical formula for *alpha*-D-glucose is C₆H₁₂O₆.^[1]^[2]^[3] In ***alpha*-D-glucose-d12**, the twelve hydrogen atoms (H) are replaced by twelve deuterium atoms (D), a heavier isotope of hydrogen.

The calculation is as follows:

alpha-D-Glucose (C₆H₁₂O₆):

- 6 x Atomic weight of Carbon (C) = 6 x 12.011 g/mol = 72.066 g/mol [4][5]
- 12 x Atomic weight of Hydrogen (H) = 12 x 1.008 g/mol = 12.096 g/mol
- 6 x Atomic weight of Oxygen (O) = 6 x 15.999 g/mol = 95.994 g/mol
- Total Molecular Weight = 180.156 g/mol

alpha-D-Glucose-d12 (C₆D₁₂O₆):

- 6 x Atomic weight of Carbon (C) = 6 x 12.011 g/mol = 72.066 g/mol
- 12 x Atomic weight of Deuterium (D) = 12 x 2.014 g/mol = 24.168 g/mol
- 6 x Atomic weight of Oxygen (O) = 6 x 15.999 g/mol = 95.994 g/mol
- Total Molecular Weight = 192.228 g/mol

Experimental Protocols for Molecular Weight Determination

Several analytical techniques are employed to experimentally determine the molecular weight of compounds, including isotopically labeled molecules like **alpha-D-glucose-d12**. The choice of method depends on the sample's properties and the required accuracy.

1. Mass Spectrometry (MS):

- Principle: This is the most common and accurate method. The molecule is ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z).
- Methodology:
 - Sample Introduction: The sample is introduced into the mass spectrometer. For a solid like **alpha-D-glucose-d12**, this may involve dissolution in a suitable solvent followed by

infusion or injection into an ionization source.

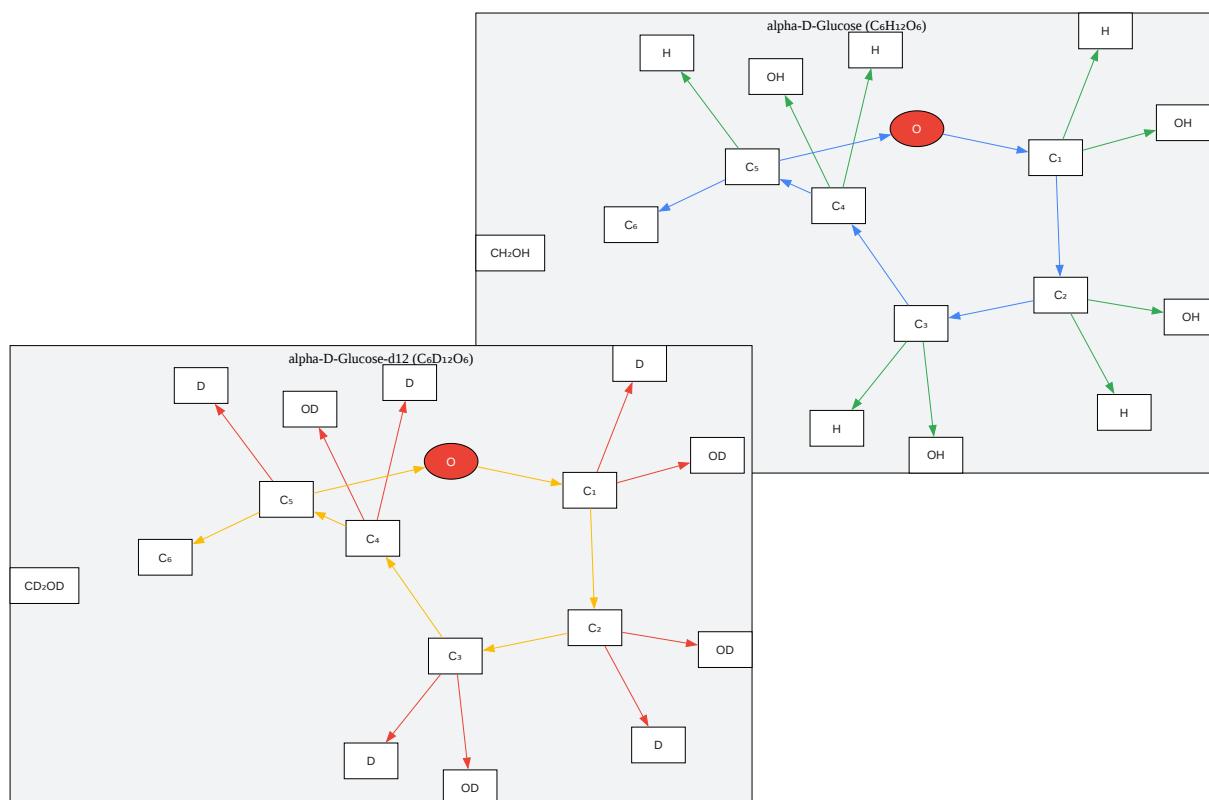
- Ionization: Various ionization techniques can be used, such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI). ESI is a soft ionization technique suitable for polar molecules like glucose, minimizing fragmentation.
- Mass Analysis: The ions are accelerated into a mass analyzer (e.g., Quadrupole, Time-of-Flight (TOF), or Orbitrap). The analyzer separates the ions based on their m/z ratio.
- Detection: A detector records the abundance of ions at each m/z value, generating a mass spectrum. The peak corresponding to the molecular ion ($[M+H]^+$, $[M+Na]^+$, etc.) allows for the determination of the molecular weight.

2. Size Exclusion Chromatography with Multi-Angle Light Scattering (SEC-MALS):

- Principle: This method determines the absolute molar mass of a molecule in solution without the need for column calibration with molecular weight standards.
- Methodology:
 - Sample Preparation: The **alpha-D-glucose-d12** sample is dissolved in an appropriate mobile phase.
 - Chromatographic Separation: The sample is injected into a size exclusion chromatography (SEC) system. The SEC column separates molecules based on their hydrodynamic volume.
 - Detection: The eluent from the column passes through a series of detectors, typically a refractive index (RI) detector to measure concentration and a multi-angle light scattering (MALS) detector. The MALS detector measures the intensity of light scattered by the molecules at various angles.
 - Data Analysis: The light scattering data, combined with the concentration data from the RI detector, is used to calculate the absolute molecular weight.

Visualizing the Isotopic Substitution

The fundamental difference between alpha-D-glucose and **alpha-D-glucose-d12** lies in the isotopic composition of the hydrogen atoms. The following diagram illustrates this structural distinction.

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Caption: Structural comparison of alpha-D-glucose and **alpha-D-glucose-d12**.

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